

Vanadium Trichloride (CAS No. 7718-98-1): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Vanadium;trichloride

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core properties, applications, and experimental protocols associated with Vanadium (III) chloride (VCl_3). The information is intended to support research and development activities, particularly in the fields of chemical synthesis and drug development.

Physicochemical Properties

Vanadium trichloride is an inorganic compound that exists as a purple, crystalline solid in its anhydrous form.^[1] It is a key precursor for the synthesis of other vanadium(III) complexes.^[2] The hydrated form of vanadium trichloride is green.^[1]

Property	Value	Reference(s)
CAS Number	7718-98-1	[3]
Molecular Formula	VCl_3	[3]
Molecular Weight	157.30 g/mol	[3]
Appearance	Anhydrous: Purple to pink-purple crystalline solid. Hydrated: Green crystals.	[1][3]
Density	3.00 g/cm ³ (anhydrous)	[3]
Melting Point	Decomposes above 350 °C	[1]
Boiling Point	Not applicable (decomposes)	[4]
Solubility	Soluble in absolute alcohol, ether, and tetrahydrofuran.[5] [6] Decomposes in water to form acidic solutions.[5]	

Reactivity and Stability

Vanadium trichloride is a reactive compound, particularly sensitive to moisture and air. It is deliquescent, meaning it readily absorbs moisture from the air to form hydrates.[5]

Key Reactivity Information:

- **Reaction with Water:** Reacts violently with water, generating heat and releasing toxic and corrosive fumes of hydrogen chloride.[4][5] The resulting aqueous solution is acidic.[5]
- **Reaction with Air:** Sensitive to air and light, leading to decomposition.[4] When exposed to moist air, it generates acid mists.[5]
- **Thermal Decomposition:** Upon heating above 350 °C, anhydrous VCl_3 decomposes via disproportionation to solid Vanadium (II) chloride (VCl_2) and gaseous Vanadium (IV) chloride (VCl_4).[1][7]

- Incompatibilities: It is incompatible with strong oxidizing agents, metals, and water.[4] It can attack many organic compounds and can catalyze organic reactions.[5] Combination with Grignard reagents, such as methylmagnesium iodide, can be violently explosive.[5][8]

Health and Safety Information

Vanadium trichloride is a hazardous substance that requires careful handling in a controlled laboratory environment.

Hazard Identification:[4][9]

- Corrosive: Causes severe skin burns and eye damage.[9]
- Harmful if Swallowed: Toxic upon ingestion.[4]
- Irritant: Causes irritation to the respiratory system.[10]

Handling and Storage:[4][11]

- Handling: All manipulations should be performed in an inert atmosphere (e.g., a glovebox) to prevent exposure to moisture and air.[7] Use appropriate personal protective equipment (PPE), including chemical safety goggles, a face shield, and chemical-resistant gloves.[9] Avoid inhalation of dust and fumes by working in a well-ventilated area or under a chemical fume hood.[4]
- Storage: Store in a cool, dry, well-ventilated area in a tightly sealed container under an inert gas like nitrogen or argon.[2][4] It is sensitive to light and moisture.[12]

Key Applications and Experimental Protocols

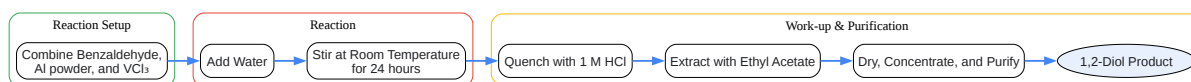
Vanadium trichloride is a versatile reagent and catalyst in various chemical transformations.

Catalyst in Pinacol Coupling Reactions

Vanadium trichloride, in combination with a reducing agent, catalyzes the pinacol coupling of aldehydes to form 1,2-diols. This reaction is a powerful tool for carbon-carbon bond formation.
[13]

This protocol is adapted from the literature for the catalytic pinacol coupling of benzaldehyde in an aqueous medium.[13]

- **Reaction Setup:** To a reaction vessel, add benzaldehyde (1.0 mmol), aluminum powder (1.5 mmol) as a co-reductant, and vanadium(III) chloride (0.1 mmol, 10 mol%).
- **Solvent Addition:** Add 5 mL of water to the reaction mixture.
- **Reaction Conditions:** Stir the mixture vigorously at room temperature for 24 hours.
- **Work-up:** After the reaction is complete, quench the reaction with 1 M HCl. Extract the product with ethyl acetate (3 x 10 mL).
- **Purification:** Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can be purified by column chromatography on silica gel.



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Figure 1: Experimental workflow for the VCl₃-catalyzed pinacol coupling reaction.

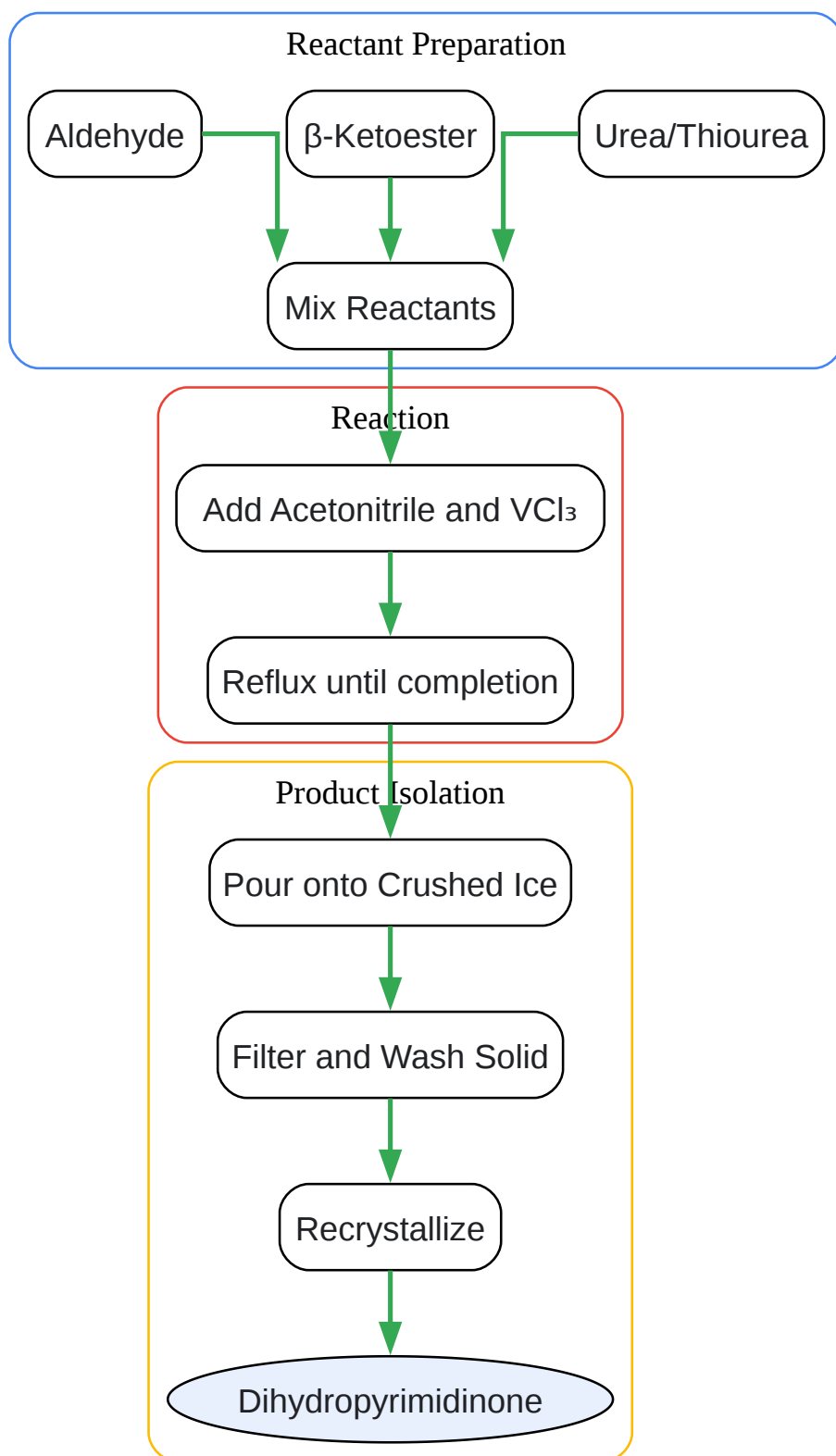
Catalyst in Biginelli Condensation

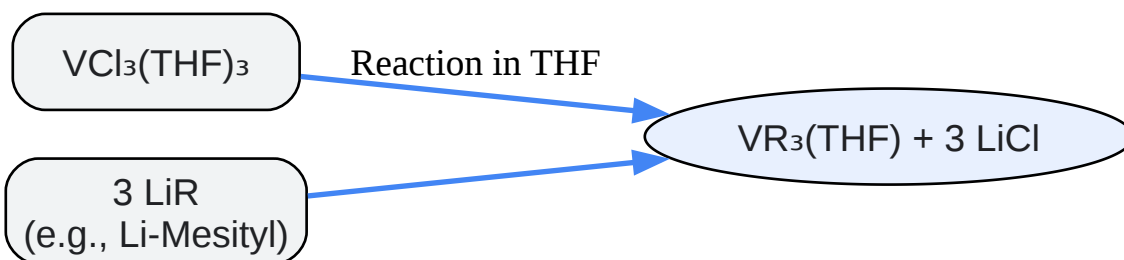
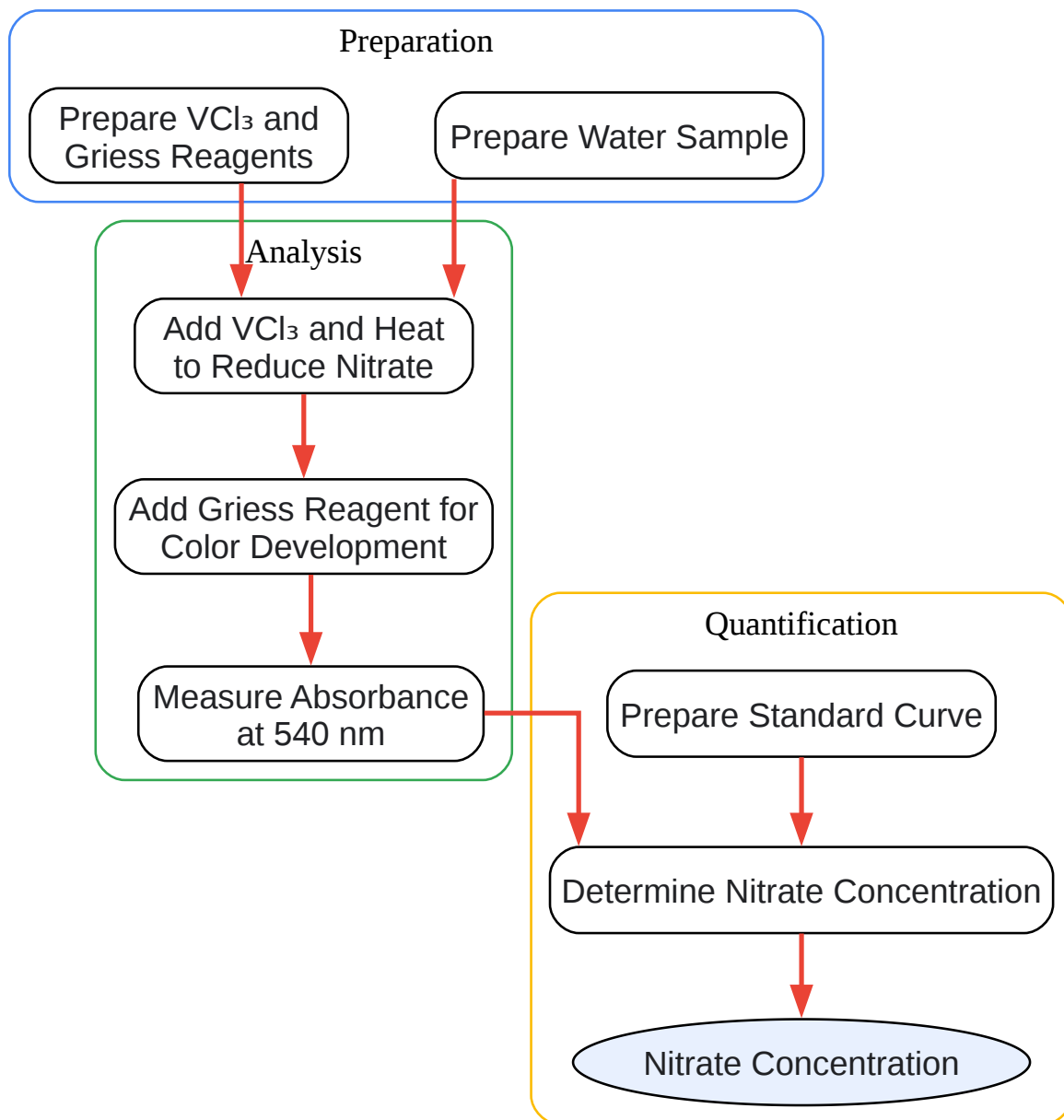
Vanadium trichloride serves as an efficient catalyst for the one-pot, three-component Biginelli condensation to synthesize dihydropyrimidinones, which are of interest in medicinal chemistry. [14]

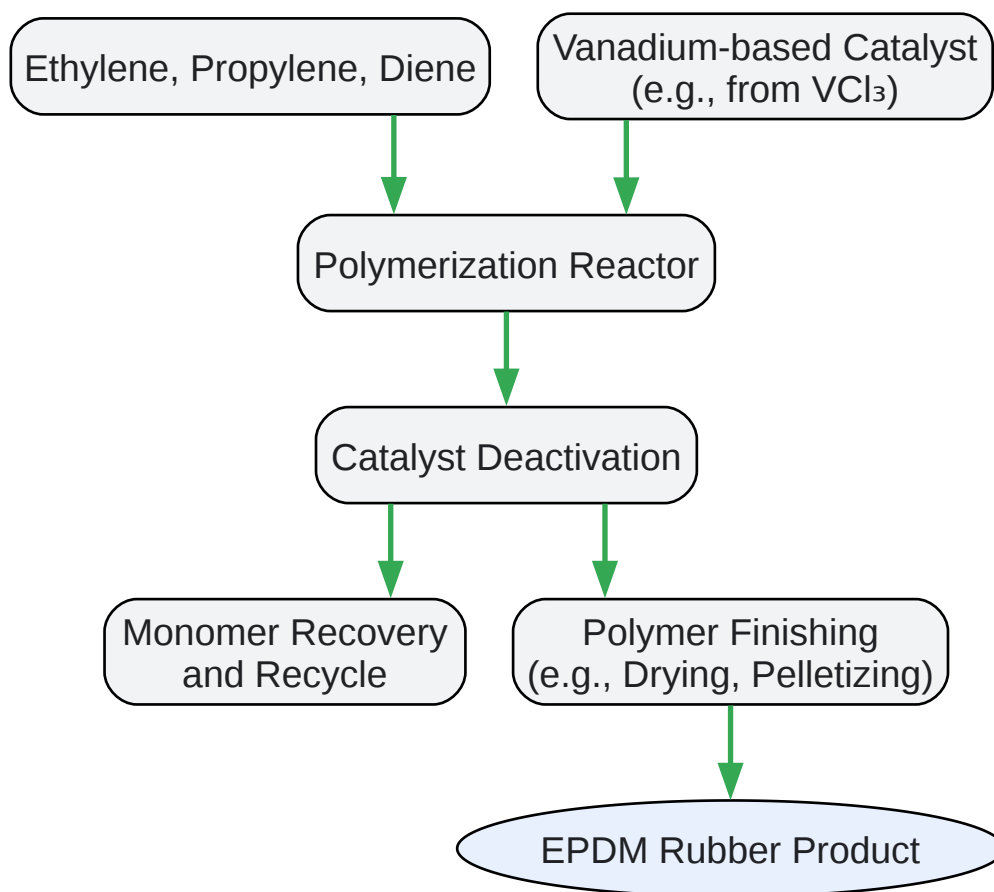
This protocol describes a general procedure for the synthesis of dihydropyrimidinones.[14]

- **Reactant Mixture:** In a round-bottom flask, combine the aldehyde (1.0 mmol), β -ketoester (1.0 mmol), and urea or thiourea (1.5 mmol).

- Solvent and Catalyst: Add acetonitrile (5 mL) as the solvent, followed by a catalytic amount of vanadium(III) chloride (0.1 mmol, 10 mol%).
- Reaction Conditions: Reflux the reaction mixture for the time required for completion (typically monitored by TLC).
- Work-up: After cooling to room temperature, pour the reaction mixture onto crushed ice.
- Isolation: Collect the precipitated solid by filtration, wash with cold water, and dry. The crude product can be recrystallized from a suitable solvent (e.g., ethanol).







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